

Solubility and Stability Profile of Acetovanillone

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Compound Focus: Acetovanillone

CAS No.: 498-02-2

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The tables below summarize the core physicochemical and stability data for **Acetovanillone** (Apocynin), a natural compound with significant pharmacological potential.

Table 1: Solubility Profile of Acetovanillone

This table details the solvents in which **Acetovanillone** is soluble or insoluble, which is crucial for preparing experimental stock solutions.

Solvent	Solubility	Notes / Experimental Context
Dimethyl Sulfoxide (DMSO)	Soluble [1] [2]	A preferred solvent for preparing stock solutions for <i>in vitro</i> studies [1].
Ethanol	Soluble [1] [2]	Commonly used for extraction and formulation [1].
Dimethylformamide (DMF)	Soluble [1] [2]	Suitable for research applications [1].
Chloroform	Soluble [2]	-
Benzene	Soluble [2]	-
Hot Water	Soluble [2]	Solubility is temperature-dependent.

Solvent	Solubility	Notes / Experimental Context
Water (Room Temperature)	Insoluble [1]	Not suitable for direct preparation of aqueous solutions.

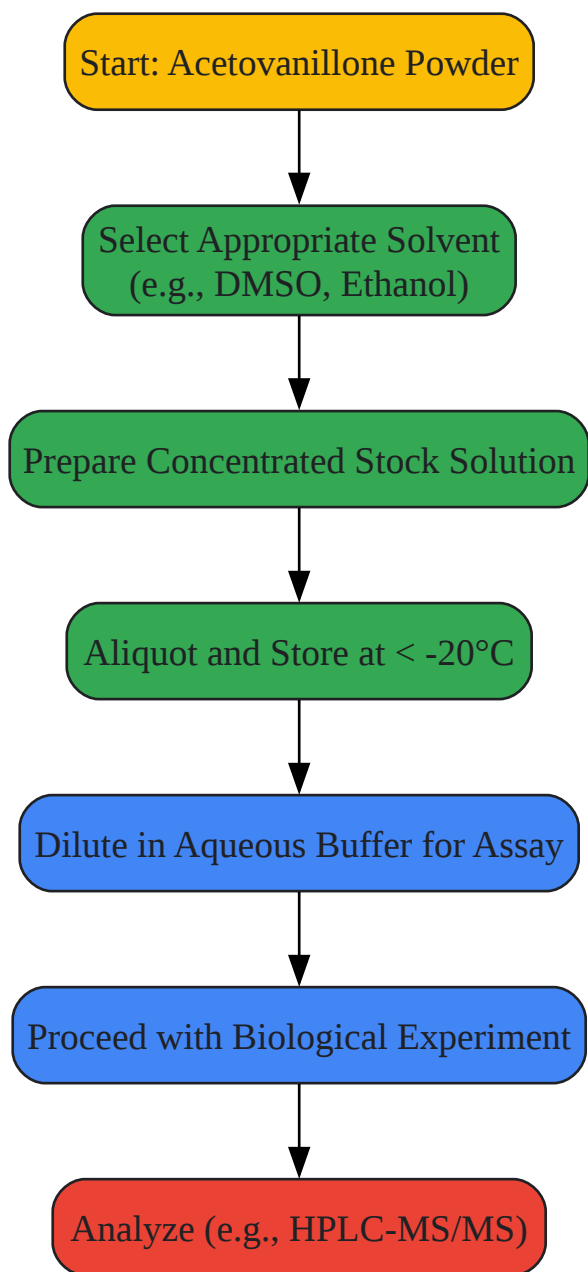
Table 2: Stability and Specification Data

This table outlines the stability conditions and key physical properties essential for proper storage and handling in a research setting.

Parameter	Specification / Condition	Source / Experimental Context
Recommended Long-Term Storage	Below -20°C [1]	Maintains stability for at least 12 months under these conditions [1].
Physical Form	Crystalline solid [1]	-
Melting Point	115 °C [2]	-
Purity (Research Grade)	>98% (typical) [1]	-
Molecular Mass	166.17 g/mol [2]	-

Experimental Workflow: Handling and Analysis

For researchers, properly handling **Acetovanillone** from stock preparation to analysis is key to obtaining reliable results. The following diagram and workflow outline a standard experimental approach:



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*Experimental workflow for handling and analyzing **Acetovanillone**.*

- **Stock Solution Preparation:** Due to its insolubility in water at room temperature, **Acetovanillone** should first be dissolved in a suitable organic solvent like **DMSO, ethanol, or DMF** to create a concentrated stock solution (e.g., 100 mM) [1] [2]. This stock can then be diluted into aqueous buffers for biological assays, ensuring the final solvent concentration is non-toxic to cells or biochemical systems.

- **Storage Protocol:** To ensure stability over time, the concentrated stock solution should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles. These aliquots must be stored **frozen at or below -20°C** [1].
- **Analytical Quantification: High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS)** is a highly sensitive and specific method for quantifying **Acetovanillone** in complex matrices. This method has been successfully used to analyze its pharmacokinetics in biological samples like plasma, liver, heart, and brain tissues [1].

Key Technical Considerations

- **Low BBB Penetration:** Although **Acetovanillone** can cross the blood-brain barrier, its concentration in brain tissue is low (less than 8% of blood levels) [1]. This is a critical factor to consider in neuropharmacology studies.
- **Solvent for Parenteral Administration:** For *in vivo* studies requiring intravenous administration, **Acetovanillone** must first be dissolved in a suitable solvent, as detailed in the solubility table [1].

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References

1. A comprehensive update on phytochemistry and medicinal ... [sciencedirect.com]
2. Apocynin [en.wikipedia.org]

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